

SAR-020106 stability storage conditions

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Compound Focus: SAR-020106

Cat. No.: S548256

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Chemical Properties & Storage

The table below summarizes the key physicochemical properties and stable storage conditions for **SAR-020106**:

Property / Condition	Specification
Molecular Formula	C ₁₉ H ₁₉ ClN ₆ O [1] [2]
CAS Number	1184843-57-9 [1] [2] [3]
Appearance	Off-white to light yellow solid powder [2] [3]
Stable Powder Storage	-20°C for 3 years, or 4°C for 2 years [2] [3]
Stable Solution Storage	-80°C for 6 months, or -20°C for 1 month [2] [3]
Shipping Condition	Room temperature (stable at ambient temperature for a few days during shipping) [1] [2]

Solubility & Stock Solution Preparation

SAR-020106 has limited solubility in aqueous solvents. The table below details its solubility and recommended stock solution preparation:

Aspect	Details
Solubility (In Vitro)	DMSO: 20 mg/mL (52.23 mM) [1] [2]. Ethanol: 2 mg/mL (5.22 mM) [1]. Water: Insoluble [1].
Recommended Stock Concentration	10-20 mM in DMSO [2] [3].
Aliquoting	Prepare single-use aliquots to minimize freeze-thaw cycles [2] [3].
DMSO Caution	Hygroscopic DMSO can impact solubility; use newly opened containers if possible [3].

For *in vivo* studies, if the stock solution needs to be further diluted in an aqueous vehicle, several formulations can be used. One common example is a mixture of DMSO, Tween 80, and saline in a ratio of 10:5:85 [2].

Experimental Troubleshooting Guide

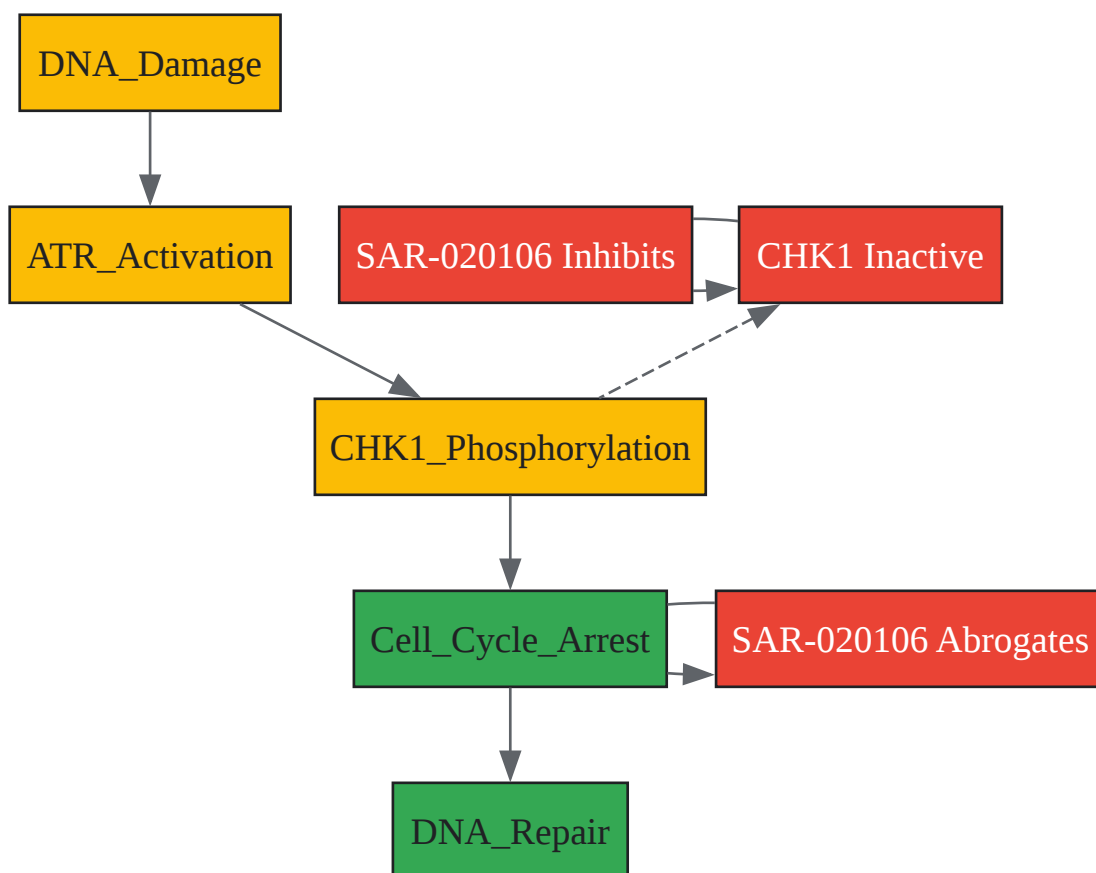
Here are answers to common questions you might encounter during your experiments:

- **Q: The compound appears to have precipitated upon thawing. What should I do?**
 - **A:** Gently warm the tube to room temperature. If the precipitate does not dissolve, you can briefly sonicate the solution in a water bath sonicator. If precipitation persists, consider preparing a fresh stock solution or using a slightly lower concentration.
- **Q: I am concerned about the stability of my working solutions during long-term cell culture assays.**
 - **A:** For cell-based assays, add the compound from a freshly prepared stock solution directly to the cell culture medium. The final concentration of DMSO in the medium should typically be kept below 0.1% to maintain cell viability. Avoid storing the compound diluted in aqueous culture media for extended periods.

- **Q: Why is proper storage so critical for SAR-020106?**
 - **A: SAR-020106** is an ATP-competitive inhibitor that binds directly to the active site of the CHK1 kinase [1] [4]. Improper storage can lead to chemical degradation, which may reduce its potency and specificity, ultimately compromising your experimental results.

Biological Activity & Experimental Context

To help you design your experiments, this diagram illustrates the core mechanism of action of **SAR-020106** as part of the DNA damage response (DDR) pathway, based on the search results:



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Key experimental parameters for using **SAR-020106** in cell-based assays, as reported in the literature, are summarized below:

Parameter	Details
Primary Target & IC ₅₀	Checkpoint Kinase 1 (CHK1); 13.3 nM (cell-free assay) [1] [4] [3].
Cellular Activity (IC ₅₀)	Abrogates etoposide-induced G2 arrest: 55 nM in HT29 cells [1] [4] [3].
Cytotoxicity (GI ₅₀)	Relatively non-toxic as a single agent: 0.48 μM in HT29 cells [1] [3].
Common Combinations	Used to sensitize cells to DNA-damaging agents like Irinotecan, Gemcitabine, Temozolomide, Decitabine, and Radiation [5] [4] [6].
Key Biomarkers	Inhibits drug-induced CHK1 autophosphorylation at S296 and blocks CDK1 phosphorylation at Y15 [1] [4]. Increases DNA damage markers like γH2AX [4].

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